

Application Notes and Protocols for PF-07853578 in Liver Organoid Models

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Compound of Interest

Compound Name: PF-07853578

Cat. No.: B15575044

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Introduction

PF-07853578 is an investigational, orally bioavailable small molecule designed to treat Metabolic Dysfunction-Associated Steatohepatitis (MASH), formerly known as non-alcoholic steatohepatitis (NASH).[1][2] The compound is a covalent modulator of the patatin-like phospholipase domain-containing protein 3 (PNPLA3) I148M variant.[1][3][4] This specific genetic variant is a significant risk factor for the development and progression of fatty liver disease, cirrhosis, and hepatic inflammation.[1] **PF-07853578** acts by covalently binding to the mutant PNPLA3 protein, which leads to its dissociation from lipid droplets and subsequent degradation via the proteasome.[1][3][4] This mechanism of action aims to reduce the accumulation of triglycerides in hepatocytes, a hallmark of MASH.[1]

Liver organoids have emerged as a robust in vitro model for studying liver diseases and for preclinical drug screening.[5][6][7] These three-dimensional structures, derived from human pluripotent stem cells or primary liver tissues, recapitulate the cellular composition and functionality of the native liver more closely than traditional two-dimensional cell cultures.[8][9]

This makes them a valuable tool for assessing the efficacy and potential toxicity of novel therapeutic agents like **PF-07853578**.[\[5\]](#)[\[6\]](#)

These application notes provide detailed protocols for utilizing liver organoid models to evaluate the therapeutic potential of **PF-07853578**.

Data Presentation

Table 1: In Vitro Efficacy of **PF-07853578** in Primary Human Hepatocytes

Parameter	Value
PNPLA3 I148M Dissociation from Lipid Droplets (IC50)	4 nM
PNPLA3 I148M Degradation (DC50)	8 nM
PNPLA3 I148M Dissociation in Primary Hepatocytes (IC50)	5 nM
Reference:	[1]

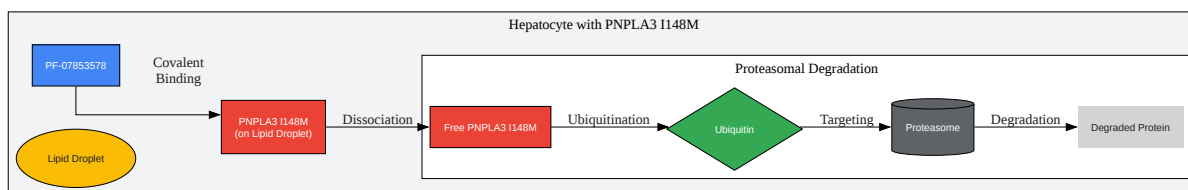
Table 2: In Vivo Efficacy of **PF-07853578** in PNPLA3 I148M Knock-in Mice

Treatment	Dose	Duration	PNPLA3 I148M Protein Reduction	Liver Triglyceride Reduction
PF-07853578	30 mg/kg	14 days	86.1%	61.6%
Reference:	[1]			

Table 3: Pharmacokinetic Properties of **PF-07853578** in Humans (Phase I)

Parameter	Value
Time to Maximum Concentration (tmax)	1-3 hours
Mean Terminal Half-life	10.4-15.2 hours
Bioavailability (projected)	67%
Reference:	[1]

Signaling Pathway and Mechanism of Action



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Caption: Mechanism of action of **PF-07853578** in hepatocytes.

Experimental Protocols

Liver Organoid Culture and Differentiation

This protocol is adapted from established methods for human liver organoid culture.[8][10][11]

Materials:

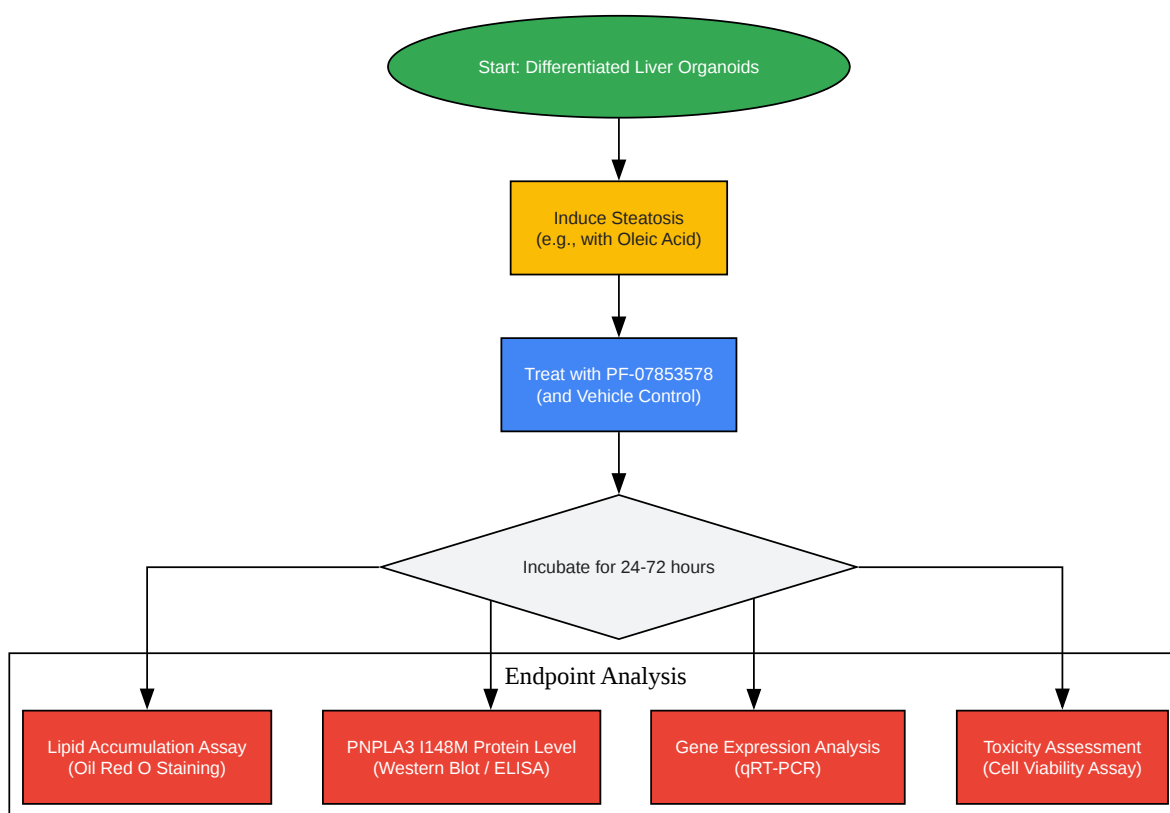
- Human pluripotent stem cells (hPSCs) or primary human liver tissue
- Liver Organoid Initiation Medium

- Liver Organoid Expansion Medium
- Liver Organoid Differentiation Medium
- Cultrex® UltiMatrix RGF BME or Matrigel®
- PBS (Phosphate-Buffered Saline)
- DMEM/F-12 medium

Procedure:

- Initiation of Liver Organoid Culture:
 - If starting from hPSCs, differentiate towards hepatic endoderm using established protocols.
 - If starting from primary tissue, isolate hepatocytes and cholangiocytes following standard procedures.
 - Embed the cells in droplets of Cultrex® BME or Matrigel® in a 24-well plate.
 - After polymerization of the matrix, add Liver Organoid Initiation Medium.
- Expansion of Liver Organoids:
 - Culture the organoids in Liver Organoid Expansion Medium for 7-10 days.
 - Change the medium every 2-3 days.
 - Passage the organoids every 10-12 days by mechanically disrupting the domes and replating the fragments in a fresh matrix.[\[10\]](#)[\[12\]](#)
- Differentiation of Liver Organoids:
 - To induce a more mature hepatocyte-like phenotype, switch to Liver Organoid Differentiation Medium.
 - Culture for an additional 11-13 days, changing the medium every other day.[\[10\]](#)

Experimental Workflow for PF-07853578 Treatment



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Caption: Workflow for evaluating **PF-07853578** in liver organoids.

Assessment of PF-07853578 Efficacy

a. Lipid Accumulation Assay (Oil Red O Staining)

- After treatment with **PF-07853578**, wash the organoids in their matrix domes with PBS.

- Fix the organoids with 4% paraformaldehyde for 30 minutes.
- Wash with PBS and then with 60% isopropanol.
- Stain with freshly prepared Oil Red O solution for 20 minutes.
- Wash with 60% isopropanol to remove excess stain.
- Counterstain with hematoxylin to visualize nuclei.
- Acquire images using a bright-field microscope and quantify the stained area using image analysis software.

b. PNPLA3 I148M Protein Level Quantification

- Harvest the organoids from the matrix using a cell recovery solution.
- Lyse the organoids in RIPA buffer supplemented with protease inhibitors.
- Determine the total protein concentration using a BCA assay.
- Perform Western blotting using an antibody specific for PNPLA3.
- Alternatively, use a specific ELISA kit to quantify PNPLA3 levels in the organoid lysates.
- Normalize the PNPLA3 signal to a loading control (e.g., GAPDH or beta-actin).

c. Gene Expression Analysis (qRT-PCR)

- Harvest the organoids and extract total RNA using a suitable kit.
- Synthesize cDNA from the extracted RNA.
- Perform quantitative real-time PCR (qRT-PCR) using primers for genes involved in lipid metabolism (e.g., PNPLA3, SREBF1, FASN) and liver function (e.g., ALB, CYP3A4).
- Normalize the expression levels to a housekeeping gene (e.g., GAPDH).

Cytotoxicity Assessment

This protocol is based on established methods for cytotoxicity screening in organoids.[\[13\]](#)

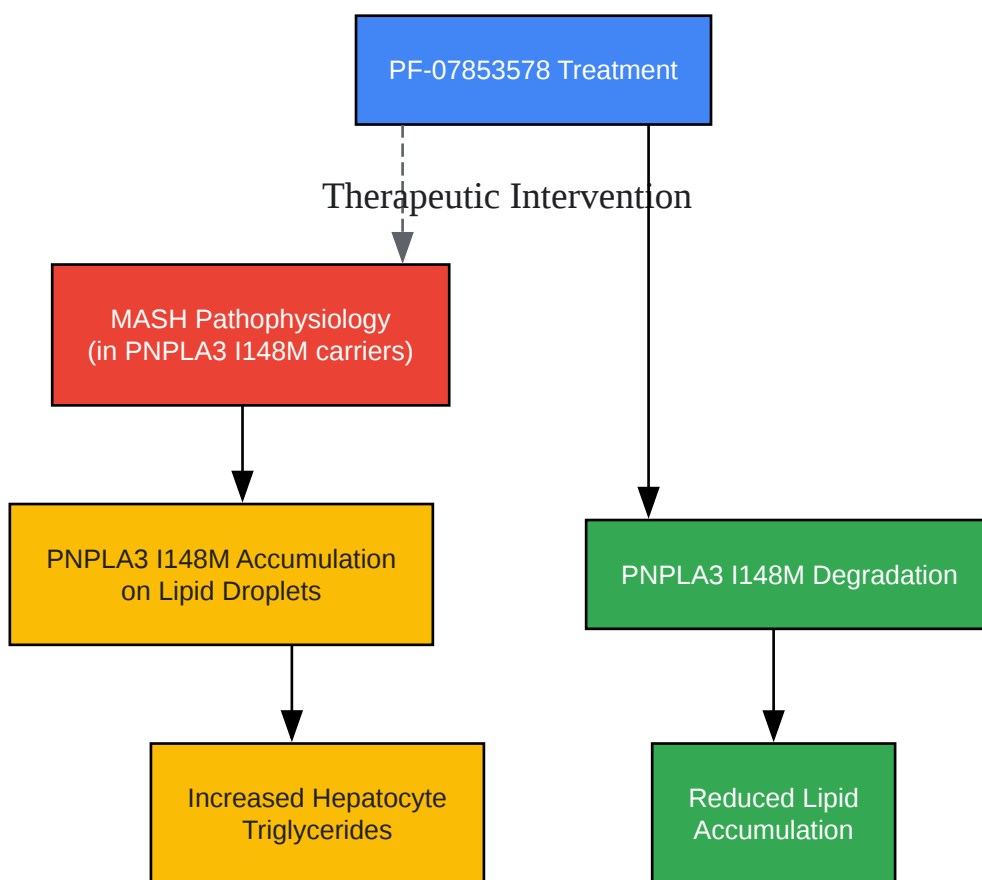
Materials:

- CellTiter-Glo® 3D Cell Viability Assay (or similar)
- Opaque-walled 96-well plates

Procedure:

- Culture and treat liver organoids with a dose range of **PF-07853578** in a 96-well plate format.
- After the desired treatment duration (e.g., 72 hours), equilibrate the plate to room temperature.
- Add the CellTiter-Glo® 3D reagent to each well.
- Mix thoroughly to lyse the organoids and release ATP.
- Incubate at room temperature for 30 minutes to stabilize the luminescent signal.
- Measure the luminescence using a plate reader.
- Calculate cell viability as a percentage of the vehicle-treated control.

Logical Relationship Diagram



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Caption: Therapeutic rationale for **PF-07853578** in MASH.

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